

# Essential Safety and Operational Guidance: 5-Phenyl-1,3,4-oxadiazol-2-amine

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## Compound of Interest

Compound Name: 5-Phenyl-1,3,4-oxadiazol-2-amine

Cat. No.: B156248

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This document provides immediate, essential safety and logistical information for handling **5-Phenyl-1,3,4-oxadiazol-2-amine** in a laboratory setting. The following procedural guidance is intended for researchers, scientists, and professionals in drug development to ensure safe handling and disposal of this chemical.

## Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>7</sub> N <sub>3</sub> O
Molar Mass	161.16 g/mol [1]
Melting Point	237-242 °C[1][2]
Boiling Point	332.3 ± 25.0 °C (Predicted)[1]
Density	1.276 ± 0.06 g/cm <sup>3</sup> (Predicted)[1]
Appearance	White to tan powder, crystals, or crystalline solid[3]

## Hazard Identification and Toxicology Summary

**5-Phenyl-1,3,4-oxadiazol-2-amine** is classified as harmful if swallowed, in contact with skin, or if inhaled.[4] It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[2][4]

Hazard Classification	Description
Acute Toxicity, Oral (Category 4)	Harmful if swallowed.[2]
Acute Toxicity, Dermal (Category 4)	Harmful in contact with skin.[4]
Acute Toxicity, Inhalation (Category 4)	Harmful if inhaled.[4]
Skin Irritation (Category 2)	Causes skin irritation.[2]
Eye Irritation (Category 2A)	Causes serious eye irritation.[2]
Specific Target Organ Toxicity — Single Exposure (Category 3)	May cause respiratory irritation.[2]

Precautionary Statements: Users should avoid breathing dust, fumes, gas, mist, vapors, or spray.[4][5] It is important to wash hands and any exposed skin thoroughly after handling and to not eat, drink, or smoke when using this product.[4][5] Use only outdoors or in a well-ventilated area.[4][5]

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **5-Phenyl-1,3,4-oxadiazol-2-amine**.

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must be government-approved (e.g., AS/NZS 1337.1, EN166). [4] A face shield may also be necessary.[2]
Skin Protection	Chemical-Resistant Gloves	Compatible gloves must be inspected before use. Use proper glove removal technique to avoid skin contact.[5]
Protective Clothing	A lab coat or other protective clothing is required to prevent skin exposure.[4][5]	
Protective Boots	May be required depending on the situation.[5]	
Respiratory Protection	Respirator	A government-approved respirator is required.[5] For dust, a type N95 (US) or equivalent particulate filter is recommended.[2][6]

## Operational Plan: Handling and Storage

A systematic approach to handling and storing **5-Phenyl-1,3,4-oxadiazol-2-amine** is critical to ensure laboratory safety.

### Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store in a cool, dry, and well-ventilated place.[7] Keep the container tightly closed and store locked up.[5][6][7] The storage area should be away from incompatible materials such as strong oxidizing agents.[7]

## Handling and Use

- Ventilation: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[7]
- Personal Protective Equipment: Before handling, ensure all required PPE is donned correctly.
- Dispensing: When weighing or transferring the solid, avoid generating dust.[4] Use dry, clean-up procedures if any material is spilled.[4]
- Hygiene: After handling, wash hands and any exposed skin thoroughly.[5] Do not eat, drink, or smoke in the handling area.[4][7]

## Emergency Procedures

- In case of skin contact: Wash with plenty of soap and water.[5][8] If skin irritation occurs, seek medical advice.[6] Remove and wash contaminated clothing before reuse.[7]
- In case of eye contact: Rinse cautiously with water for several minutes.[6][7] Remove contact lenses if present and easy to do. Continue rinsing.[6][7] If eye irritation persists, get medical advice.[6]
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing.[5][6][7] Call a poison center or doctor if you feel unwell.[6]
- If swallowed: Rinse mouth. Do NOT induce vomiting.[7] Immediately call a poison center or doctor.[7]

## Disposal Plan

All waste containing **5-Phenyl-1,3,4-oxadiazol-2-amine** must be treated as hazardous waste and disposed of according to local, regional, national, and international regulations.[5]

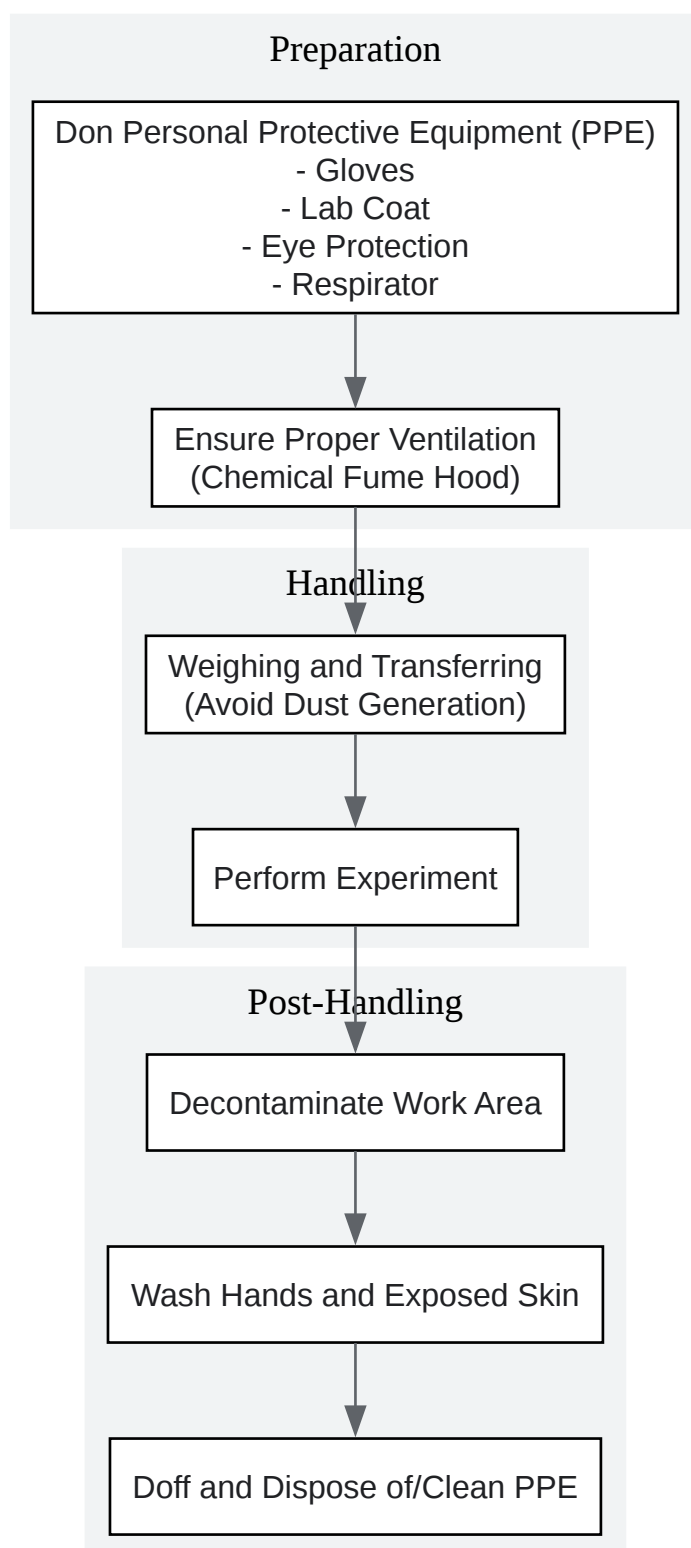
- Waste Collection: Collect waste material in a clearly labeled, sealed container.
- Spill Cleanup: In case of a spill, avoid breathing dust and contact with skin and eyes.[4] Wear full protective equipment.[4] Use dry clean-up procedures and avoid generating dust.[4]

Sweep or vacuum up the spilled material and place it in a clean, dry, sealable, labeled container for disposal.[4]

- Disposal: Dispose of the contents and container at an approved waste disposal plant.[6]

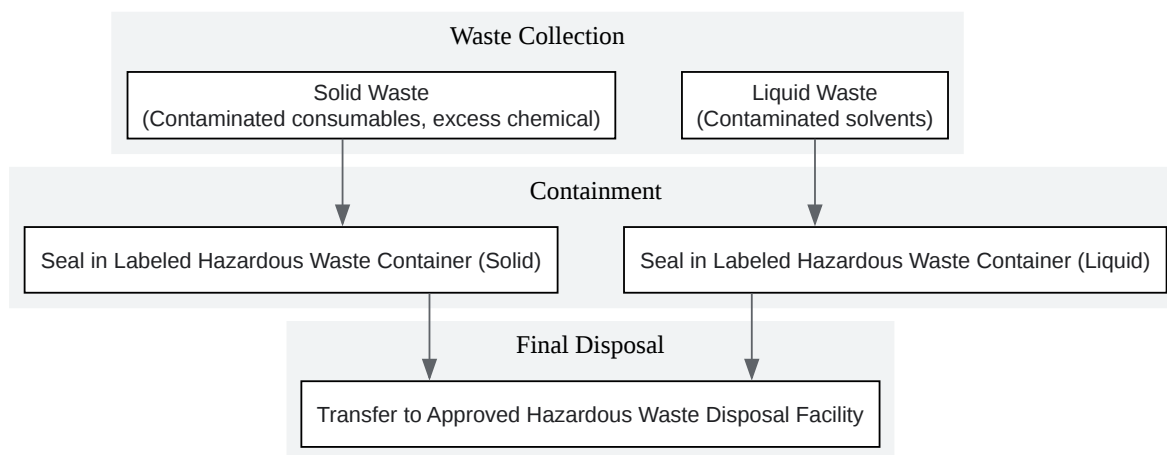
## Visual Workflow Guides

The following diagrams illustrate the key workflows for handling and disposing of **5-Phenyl-1,3,4-oxadiazol-2-amine**.



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Caption: Safe handling workflow for **5-Phenyl-1,3,4-oxadiazol-2-amine**.



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Caption: Disposal workflow for **5-Phenyl-1,3,4-oxadiazol-2-amine** waste.

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